

Application Note: Quantitative Analysis of Piperidine Compounds Using Charged Aerosol Detection (CAD)

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Compound of Interest

Compound Name: *1-(3-Fluorobenzyl)piperidine-4-carboxylic acid hydrochloride*

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Introduction

Piperidine and its derivatives are fundamental structural motifs found in a wide array of pharmaceuticals and biologically active compounds.^[1] Accurate and robust quantification of these compounds is critical throughout the drug development lifecycle, from discovery and formulation to quality control.^{[2][3]} A significant challenge in the analysis of many piperidine compounds is their lack of a strong ultraviolet (UV) chromophore, which limits the utility of conventional UV-Vis detection in High-Performance Liquid Chromatography (HPLC).^{[3][4][5]}

Charged Aerosol Detection (CAD) offers a powerful solution to this problem. As a universal detector, CAD can quantify any non-volatile and many semi-volatile analytes, irrespective of their optical properties.^{[2][6]} The detector works by nebulizing the HPLC eluent into fine droplets, which are then dried to form analyte particles. These particles are charged by a stream of ionized nitrogen gas, and the resulting electrical charge is measured by an electrometer.^{[2][6]} The signal generated is directly proportional to the mass of the analyte, providing a consistent response that is less dependent on the chemical structure of the compound compared to other detectors.^{[2][7]} This characteristic makes CAD an ideal technique for the quantitative analysis of piperidine compounds that are otherwise difficult to detect.^{[8][9]}

This application note provides a detailed protocol for the quantitative analysis of a model piperidine compound, 4-methanesulfonyl-piperidine (MSP), using HPLC with Charged Aerosol Detection.[4][5]

Experimental Protocols

This section details the validated method for the quantitative analysis of 4-methanesulfonyl-piperidine (MSP) hydrochloride salt.[4][5]

Instrumentation and Materials

- HPLC System: An HPLC system equipped with a pump, autosampler, and column oven.
- Detector: A Charged Aerosol Detector (e.g., Corona CAD)[4][5].
- Column: Atlantis dC18, 150 x 4.6 mm, 3.5 μ m particle size[5].
- Reagents:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Heptafluorobutyric acid (HFBA)[4][5]
 - Methanol (HPLC grade)
 - 4-Methanesulfonyl-piperidine (MSP) hydrochloride salt reference standard.

Chromatographic Conditions

- Mobile Phase: 0.1% Heptafluorobutyric acid in water:acetonitrile (90:10, v/v)[4][5].
- Flow Rate: 1.0 mL/min[5].
- Column Temperature: 40°C[5].
- Injection Volume: 10 μ L[5].

- Run Time: 8 minutes[5].
- CAD Settings:
 - Nitrogen Gas Pressure: 35 psi[5].
 - Detector Range: 100 pA[5].

Standard and Sample Preparation

- Diluent: Water:Methanol (80:20, v/v)[5].
- Standard Solution Preparation:
 - Prepare a stock solution of the MSP hydrochloride salt reference standard in the diluent.
 - Perform serial dilutions of the stock solution to prepare working standards at the desired concentrations for the calibration curve[9].
- Sample Solution Preparation:
 - Accurately weigh approximately 20 mg of the MSP hydrochloride salt sample.
 - Dissolve the sample in 45 mL of the diluent.
 - Dilute to a final volume of 50 mL with the diluent to achieve a target concentration of 0.4 mg/mL[5].
 - Filter all solutions through a 0.45 μ m syringe filter before injection[8].

Data Analysis

- Construct a calibration curve by plotting the peak area of the MSP standards against their corresponding concentrations[9].
- Perform a linear regression analysis on the calibration curve to determine the slope, intercept, and correlation coefficient (r^2)[10].

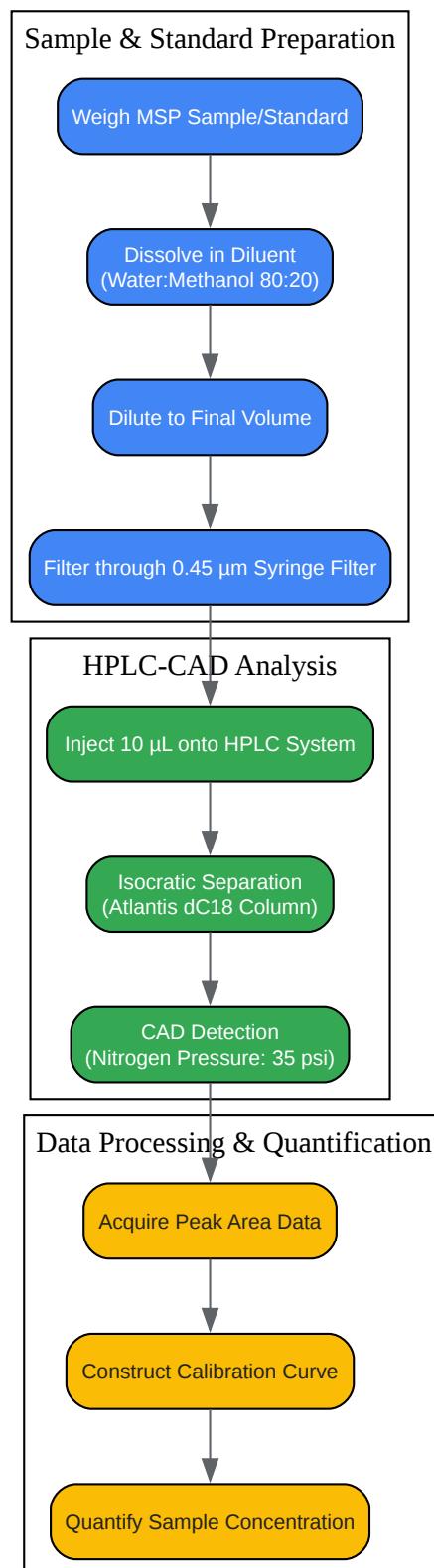
- Quantify the concentration of MSP in the sample solutions by interpolating their peak areas from the calibration curve[10].

Quantitative Data Summary

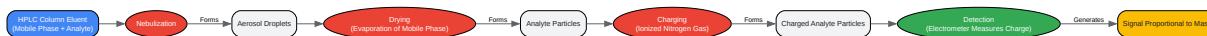
The following table summarizes the performance of the validated HPLC-CAD method for the quantitative analysis of 4-methanesulfonyl-piperidine (MSP).[4][5]

Parameter	Result
Linearity Range	0.1 - 0.6 mg/mL
Correlation Coefficient (r^2)	> 0.999
Precision (%RSD)	< 2.0%
Accuracy (% Recovery)	98.0 - 102.0%
Limit of Detection (LOD)	Not explicitly stated, but CAD can generally detect in the low ng range on column[4].
Limit of Quantitation (LOQ)	Not explicitly stated, but CAD can generally quantify in the single-digit ppm range[4].

Visualizations

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Caption: Experimental workflow for the quantitative analysis of piperidine compounds by HPLC-CAD.



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Caption: Principle of Charged Aerosol Detection (CAD).

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